

Application Notes and Protocols for In Vivo Administration of WAY-316606

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Compound of Interest

Compound Name: WAY 316606 hydrochloride

Cat. No.: B10764141

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These application notes provide detailed information and protocols for the in vivo use of WAY-316606, a potent inhibitor of Secreted Frizzled-Related Protein 1 (sFRP-1). The primary application detailed is for a murine model of osteoporosis, with additional context provided for its investigation in hair growth studies.

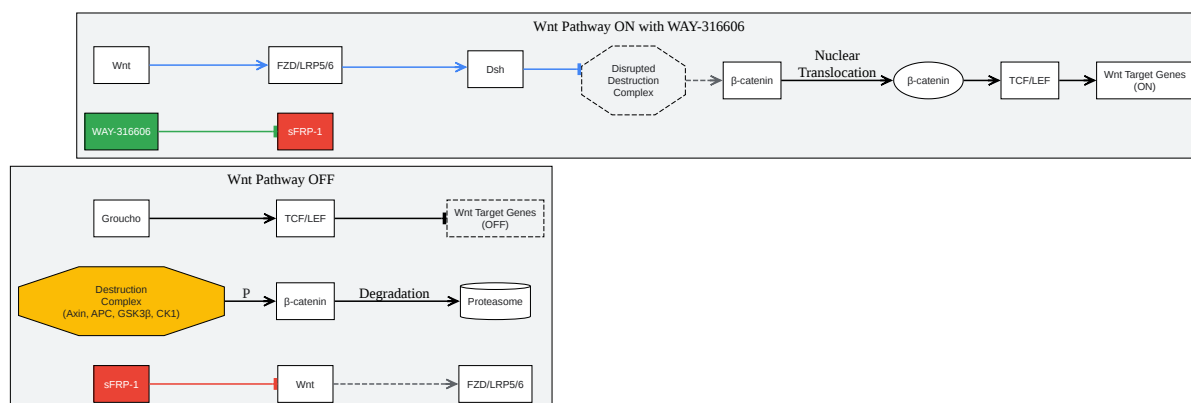
Introduction

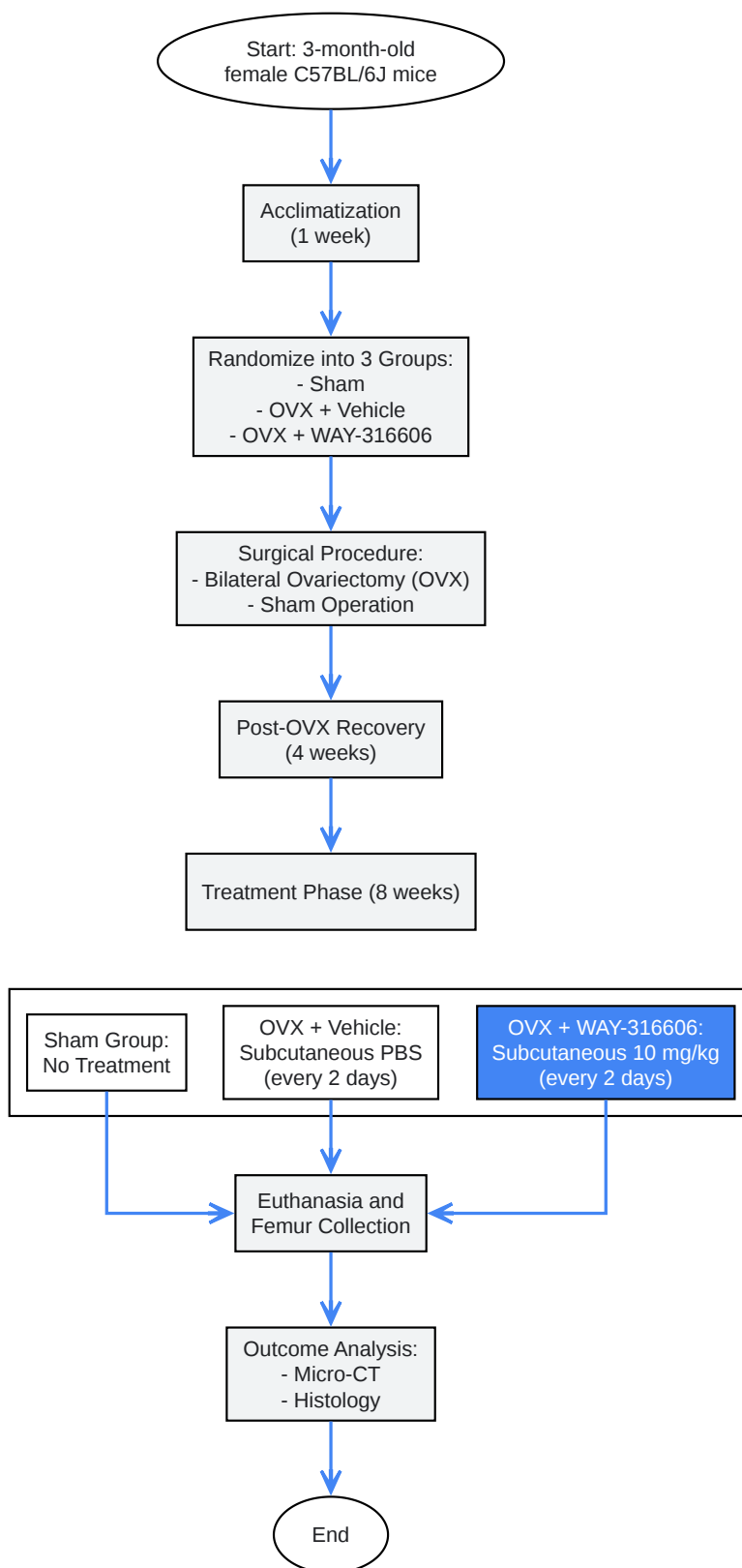
WAY-316606 is a small molecule inhibitor of sFRP-1, a negative regulator of the canonical Wnt/ β -catenin signaling pathway. By binding to sFRP-1, WAY-316606 prevents its interaction with Wnt ligands, thereby allowing Wnt to bind to its Frizzled (FZD) and LRP5/6 co-receptors. This activation of the Wnt pathway leads to the stabilization and nuclear translocation of β -catenin, which in turn modulates gene transcription to promote processes such as bone formation and hair follicle development.^[1] Originally developed for the treatment of osteoporosis, WAY-316606 has also garnered significant interest for its potential to treat hair loss disorders.^{[2][3]}

Mechanism of Action: Wnt/ β -Catenin Signaling

The canonical Wnt signaling pathway is crucial for a multitude of cellular processes, including proliferation, differentiation, and tissue homeostasis. In the absence of a Wnt signal, a destruction complex composed of Axin, APC, CK1, and GSK3 β phosphorylates β -catenin, targeting it for ubiquitination and subsequent proteasomal degradation. The binding of Wnt to its receptors disrupts this destruction complex, leading to the accumulation of β -catenin in the cytoplasm and its translocation to the nucleus. There, it partners with TCF/LEF transcription factors to activate the expression of Wnt target genes. sFRP-1 acts as an antagonist by

sequestering Wnt ligands, thus inhibiting this signaling cascade. WAY-316606 functions by inhibiting sFRP-1, thereby promoting Wnt signaling.





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References

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- 2. Osteoporosis drug found to stimulate hair follicle growth - Juta MedicalBrief [medicalbrief.co.za]
- 3. Osteoporosis drug (WAY-316606) may help with hair loss? [bocsci.com]
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